A Technical Guide to the Spectroscopic Characterization of Octyl Thiocyanate

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Compound of Interest

Compound Name:	*Octyl thiocyanate*
CAS No.:	*19942-78-0*
Cat. No.:	*B028021*

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This guide provides an in-depth analysis of the spectroscopic data for **octyl thiocyanate**, a versatile intermediate in organic synthesis and pharmaceutical research. Understanding the spectral characteristics of this compound is paramount for its identification, purity assessment, and the elucidation of its role in chemical reactions. This document will delve into the core spectroscopic techniques of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS), offering both theoretical underpinnings and practical insights for researchers, scientists, and drug development professionals.

Introduction to **Octyl Thiocyanate** and its Spectroscopic Importance

Octyl thiocyanate ($C_9H_{17}NS$) is an organic compound featuring an eight-carbon alkyl chain attached to a thiocyanate functional group (-S-C≡N).[1][2][3] The unique electronic nature of the thiocyanate moiety, a pseudohalide, imparts specific reactivity and spectroscopic signatures that are crucial for its characterization.[4] Spectroscopic analysis provides a non-destructive window into the molecular structure, allowing for the confirmation of the octyl chain and the connectivity of the thiocyanate group. This guide will explore how IR, NMR, and MS techniques are synergistically employed to build a comprehensive structural profile of **octyl thiocyanate**.

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Infrared (IR) Spectroscopy: Probing Functional Groups

Infrared spectroscopy is a powerful tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Key Vibrational Modes of **Octyl Thiocyanate**

The IR spectrum of **octyl thiocyanate** is characterized by several key absorption bands that correspond to specific vibrational modes within the molecule. The most prominent and diagnostic of these is the stretching vibration of the carbon-nitrogen triple bond (C≡N) of the thiocyanate group. Organic thiocyanates typically exhibit a strong, sharp absorption band for the C≡N stretch in the region of 2140-2160 cm^{-1}.[5] This distinct peak serves as a primary indicator for the presence of the thiocyanate functional group.

Additional characteristic absorptions arise from the alkyl chain. These include:

- C-H stretching vibrations: Strong absorptions in the 2850-3000 cm^{-1} region, characteristic of the sp^3 hybridized C-H bonds in the octyl chain.
- CH_2 bending (scissoring) vibrations: A distinct peak around 1465 cm^{-1}.
- CH_3 bending (asymmetric and symmetric) vibrations: Peaks typically observed around 1450 cm^{-1} and 1375 cm^{-1}, respectively.
- C-S stretching vibration: This vibration is generally weak and can be difficult to discern, often appearing in the fingerprint region between 600 and 800 cm^{-1}.

Interpreted IR Spectrum of **Octyl Thiocyanate**

The following table summarizes the expected and observed major absorption bands in the IR spectrum of **octyl thiocyanate**.

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode
~2925	Strong	Asymmetric C-H stretching (CH_2)
~2855	Strong	Symmetric C-H stretching (CH_2)
~2150	Strong, Sharp	C≡N stretching (Thiocyanate)
~1465	Medium	CH_2 bending (Scissoring)
~1378	Medium	Symmetric CH_3 bending (Umbrella mode)

Data interpreted from typical values for alkyl thiocyanates and publicly available spectra.[1][2]

Experimental Protocol: Acquiring the IR Spectrum

A high-quality IR spectrum of **octyl thiocyanate**, which is a liquid at room temperature, can be readily obtained using a Fourier Transform Infrared (FTIR) spectrometer.

Methodology:

- Sample Preparation: A small drop of neat (undiluted) **octyl thiocyanate** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin capillary film.
- Background Spectrum: A background spectrum of the clean, empty salt plates is recorded to subtract any atmospheric (CO_2, H_2O) or instrumental interferences.
- Sample Spectrum: The prepared sample is placed in the spectrometer's sample holder, and the spectrum is acquired.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum of **octyl thiocyanate**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Carbon-Hydrogen Framework

NMR spectroscopy is an indispensable technique for determining the precise structure of organic molecules by probing the magnetic properties of atomic nuclei, primarily ^{1}H (proton) and ^{13}C.

^{1}H NMR Spectroscopy of **Octyl Thiocyanate**

The ^{1}H NMR spectrum provides information about the different types of protons in a molecule and their connectivity. For **octyl thiocyanate**, the spectrum is characterized by signals corresponding to the protons of the octyl chain.

Key Features:

- Chemical Shift: The position of a signal in the NMR spectrum, which is influenced by the local electronic environment of the proton.
- Integration: The area under a signal, which is proportional to the number of protons it represents.
- Multiplicity (Splitting): The splitting of a signal into multiple peaks due to the influence of neighboring protons.

Interpreted ^{1}H NMR Data:

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~2.95	Triplet	2H	-S-CH_2- (protons alpha to the thiocyanate)
~1.75	Quintet	2H	-S-CH_2-CH_2-
~1.40 - 1.20	Multiplet	10H	-$(CH_2)_5$- (methylene groups in the chain)
~0.88	Triplet	3H	-CH_3 (terminal methyl group)

Data interpreted from publicly available ^{1}H NMR spectra of **octyl thiocyanate**.[1]

The downfield shift of the protons alpha to the sulfur atom (~2.95 ppm) is due to the electron-withdrawing effect of the thiocyanate group. The splitting patterns (triplets and quintets) arise from spin-spin coupling with adjacent methylene groups, confirming the linear nature of the octyl chain.

^{13}C NMR Spectroscopy of Octyl Thiocyanate

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Key Features:

- Chemical Shift: The chemical shift of each carbon is highly dependent on its hybridization and electronic environment.
- Thiocyanate Carbon: The carbon of the C≡N group in organic thiocyanates typically resonates in the range of 110-120 ppm.[6]

Predicted ^{13}C NMR Data:

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Chemical Shift (δ, ppm)	Assignment
~112	-S-C≡N (thiocyanate carbon)
~35	-S-CH_2- (carbon alpha to the thiocyanate)
~31-22	-$(CH_2)_6$- (methylene carbons in the chain)
~14	-CH_3 (terminal methyl carbon)

Predicted chemical shifts based on typical values for alkyl thiocyanates.[6][7]

The distinct chemical shift of the thiocyanate carbon provides a clear diagnostic signal for this functional group. The signals for the octyl chain carbons appear in the typical aliphatic region.

Experimental Protocol: Acquiring NMR Spectra

High-resolution NMR spectra are obtained using a high-field NMR spectrometer.

Methodology:

- Sample Preparation: A small amount of **octyl thiocyanate** (typically 5-20 mg) is dissolved in a deuterated solvent (e.g., chloroform-d, $CDCl_3$) in an NMR tube. A small amount of tetramethylsilane (TMS) is often added as an internal standard (δ = 0.00 ppm).
- Spectrometer Setup: The NMR tube is placed in the spectrometer's probe. The instrument is tuned and the magnetic field is shimmed to achieve homogeneity.
- ^{1}H NMR Acquisition: A standard one-pulse experiment is performed to acquire the ^{1}H NMR spectrum.
- ^{13}C NMR Acquisition: A proton-decoupled experiment (e.g., a standard pulse-acquire sequence with broadband proton decoupling) is used to acquire the ^{13}C NMR spectrum, which results in singlets for all carbon signals.
- Data Processing: The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected to produce the final NMR spectra.

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Mass Spectrometry: Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ions. It provides information about the molecular weight of a compound and its fragmentation pattern, which can aid in structural elucidation.

Electron Ionization (EI) Mass Spectrometry

In EI-MS, the sample is bombarded with high-energy electrons, causing ionization and fragmentation of the molecule.

Key Features:

- Molecular Ion (M^+): The ion corresponding to the intact molecule, which gives the molecular weight. For **octyl thiocyanate** ($C_9H_{17}NS$), the expected molecular weight is approximately 171.31 g/mol .[1][2]
- Fragment Ions: Smaller ions formed by the breakdown of the molecular ion. The fragmentation pattern is often characteristic of the compound's structure.

Interpreted Mass Spectrum Data (EI):

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m/z	Relative Intensity	Possible Fragment Assignment
171	Moderate	$[C_9H_{17}NS]^+$ (Molecular Ion)
116	High	$[C_8H_{16}]^+$ (Loss of •SCN) or $[C_2N_2S_2]^+$ from impurity/rearrangement
58	High	$[SCN]^+$ or rearrangement products
43	High	$[C_3H_7]^+$ (Propyl fragment)
29	High	$[C_2H_5]^+$ (Ethyl fragment)

Data interpreted from publicly available mass spectra of **octyl thiocyanate**.[1][2][8]

The presence of the molecular ion at m/z 171 confirms the molecular formula. The fragmentation pattern, showing the loss of the thiocyanate radical and various alkyl fragments, is consistent with the structure of **octyl thiocyanate**.

Experimental Protocol: Acquiring the Mass Spectrum

A common method for analyzing a volatile liquid like **octyl thiocyanate** is Gas Chromatography-Mass Spectrometry (GC-MS).

Methodology:

- Sample Introduction: A dilute solution of **octyl thiocyanate** in a volatile solvent is injected into the gas chromatograph.
- Chromatographic Separation: The sample is vaporized and travels through a capillary column, separating it from any impurities.
- Ionization: As the **octyl thiocyanate** elutes from the GC column, it enters the mass spectrometer's ion source, where it is ionized (e.g., by electron impact).

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- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer (e.g., a quadrupole).
- Detection: The separated ions are detected, and a mass spectrum is generated.

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Conclusion

The spectroscopic characterization of **octyl thiocyanate** through IR, NMR, and Mass Spectrometry provides a comprehensive and unambiguous confirmation of its molecular structure. Each technique offers complementary information: IR spectroscopy confirms the presence of the key thiocyanate and alkyl functional groups, NMR spectroscopy elucidates the detailed carbon-hydrogen framework and connectivity, and mass spectrometry determines the molecular weight and provides valuable fragmentation data. The protocols and interpretations presented in this guide serve as a robust framework for the analysis of **octyl thiocyanate** and related compounds in research and development settings.

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